

Ethiofencarb and its Sulfone Metabolite: A Comparative Analysis of Environmental Persistence

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Compound of Interest

Compound Name: **Ethiofencarb-sulfone**

Cat. No.: **B150163**

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This guide provides an objective comparison of the environmental persistence of the carbamate insecticide Ethiofencarb and its primary metabolite, **Ethiofencarb-sulfone**. The information presented herein is supported by experimental data to aid in understanding the environmental fate of these compounds.

Data Summary

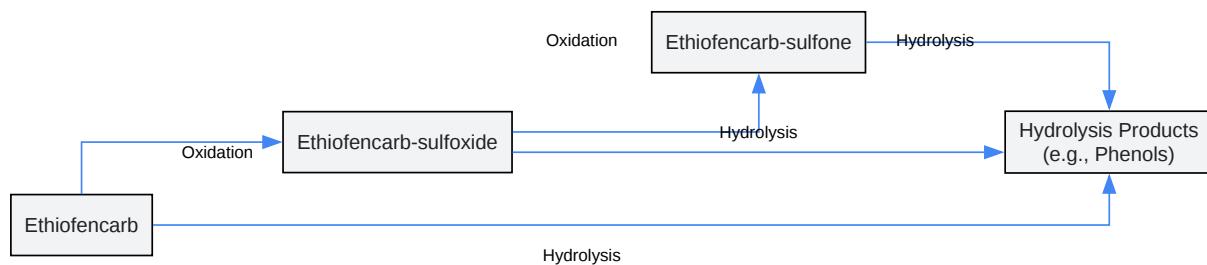
The environmental persistence of a chemical is a critical factor in assessing its potential long-term impact. The following table summarizes the available quantitative data on the half-life of Ethiofencarb and **Ethiofencarb-sulfone** in key environmental compartments.

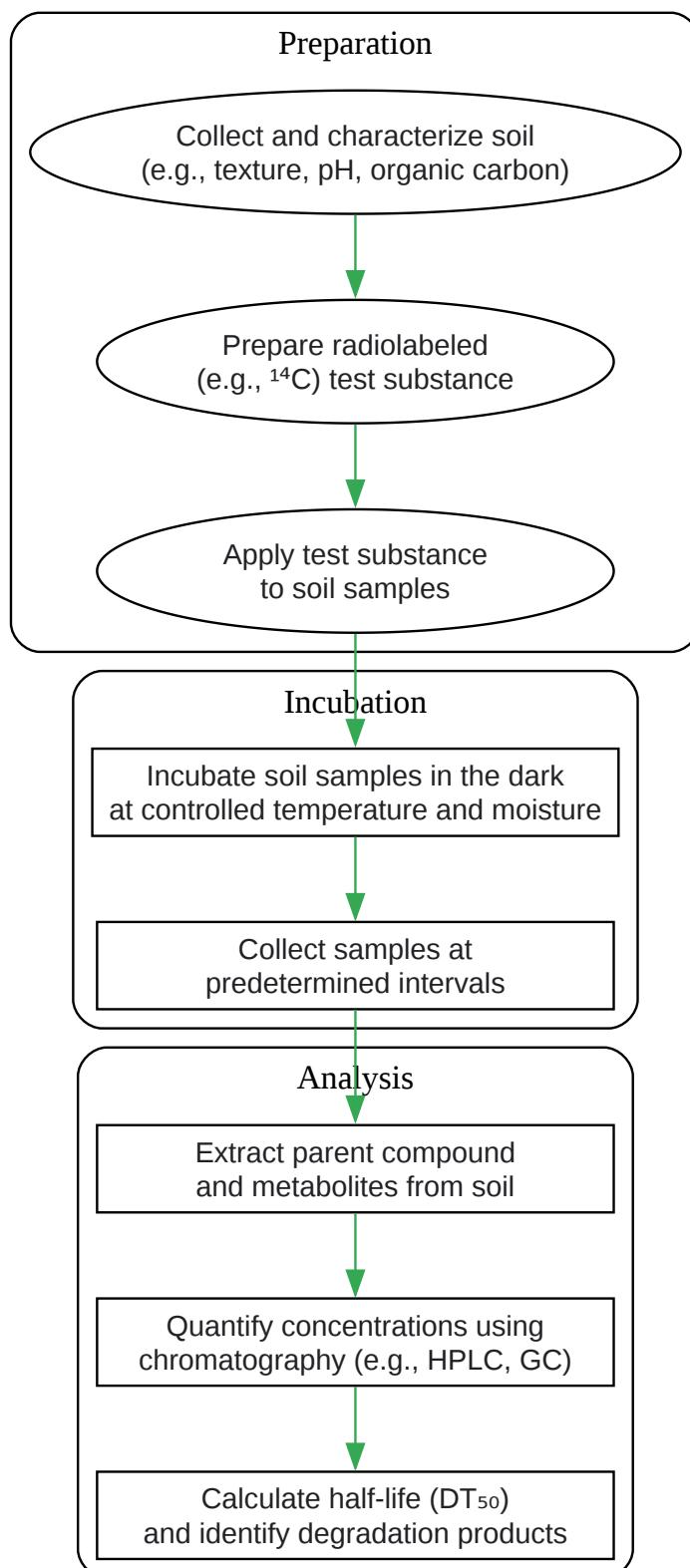
Compound	Medium	Condition	Half-life (t _{1/2})	Reference
Ethiofencarb	Soil	Greenhouse	~2 weeks	[1][2]
Soil	Field	20-30 days (up to 90-130 days in other studies)	[3]	
Water	pH 6.8	~8 days	[3]	
Water (buffered)	pH 7, 22°C	18.8 days	[3]	
Water (buffered)	pH 9, 22°C	6.67 hours	[3]	
Atmosphere	-	16 hours	[2]	
Ethiofencarb-sulfone	Water (buffered)	pH 7, 22°C	2.13 hours	[3]
Water (buffered)	pH 9, 22°C	2.13 hours	[3]	
Soil	Laboratory	Significantly more persistent than Ethiofencarb*	[3]	

*In a laboratory study, after 82 days, Ethiofencarb was no longer detectable, while **Ethiofencarb-sulfone** accounted for 38.3% of the remaining radioactivity, indicating a much longer persistence in soil.[3]

Environmental Degradation Pathway

Ethiofencarb in the environment undergoes oxidation to form Ethiofencarb-sulfoxide, which is further oxidized to the more stable **Ethiofencarb-sulfone**. Hydrolysis of the carbamate group can also occur, particularly under alkaline conditions.[2][3]



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References

- 1. Ethiofencarb | C11H15NO2S | CID 34766 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethiofencarb - Wikipedia [en.wikipedia.org]
- 3. 404. Ethiofencarb (Pesticide residues in food: 1977 evaluations) [inchem.org]
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